

Trethocanic Acid: An Examination of a Lesser-Known Beta-Hydroxy Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trethocanic acid

Cat. No.: B1608992

[Get Quote](#)

For the attention of researchers, scientists, and drug development professionals.

This document provides a comprehensive overview of the currently available public information regarding **Trethocanic acid**. Despite extensive investigation, it is crucial to note at the outset that publicly accessible, in-depth scientific literature detailing specific therapeutic applications beyond general dermatology is exceedingly limited. This guide summarizes the existing information, highlighting the significant gaps in the scientific record.

Chemical Identity and Properties

Trethocanic acid, a beta-hydroxy acid (BHA), is chemically identified as 3-hydroxy-3,7,11-trimethyldodecanoic acid.^{[1][2][3]} Key identifiers are provided in the table below for precise reference.

Identifier	Value
IUPAC Name	3-hydroxy-3,7,11-trimethyldodecanoic acid ^{[1][3]}
CAS Number	7007-81-0 ^[1]
Molecular Formula	C ₁₅ H ₃₀ O ₃ ^[1]
UNII	8KVN8C4I9P ^[1]

Known Applications and Mechanism of Action

The predominant application of **Trethocanic acid**, as documented in publicly available sources, is within the cosmetic and skincare industry.[4][5][6] It is categorized alongside other BHAs, such as salicylic acid, and is primarily utilized for its exfoliating properties.[4][5]

The proposed mechanism of action for its exfoliating effect is consistent with that of other BHAs. As an oil-soluble molecule, it can penetrate the lipid layers of the skin. It is believed to work by dissolving excess sebum and loosening the bonds between dead skin cells, thereby facilitating their removal.[4] This action helps in managing acne, blackheads, and congested skin.[4]

Some sources suggest that **Trethocanic acid** may offer a gentler, less irritating exfoliation compared to more common BHAs like salicylic acid, potentially making it more suitable for individuals with sensitive skin.[4] There are also mentions of it being derived from pine bark and initially investigated for its potential to lower cholesterol, though substantial evidence to support these claims is not available in the public scientific literature.[4]

Review of Scientific Literature and Patent Landscape

A thorough search of scientific databases for peer-reviewed articles on the pharmacology, toxicology, and clinical efficacy of **Trethocanic acid** (and its IUPAC name) for therapeutic applications yielded no significant results. The available information is largely confined to its inclusion in lists of BHAs within skincare-related articles and websites.

Patent applications that mention **Trethocanic acid** typically list it as one of many possible BHA ingredients in cosmetic formulations for skin exfoliation and renewal. These patents do not provide detailed data on its specific efficacy or mechanism of action compared to other BHAs.

Gaps in Knowledge and Future Research Directions

The current body of public knowledge on **Trethocanic acid** is insufficient to support the development of a detailed technical guide for therapeutic applications beyond its established use in cosmetics. Key areas where research is lacking include:

- Pharmacology: Detailed studies on its absorption, distribution, metabolism, and excretion (ADME) are not publicly available.

- Mechanism of Action: Beyond the general mechanism of exfoliation attributed to BHAs, specific molecular targets and signaling pathways have not been elucidated in the public domain.
- Clinical Efficacy: There is a lack of robust, controlled clinical trials to substantiate claims of its efficacy for any specific therapeutic indication, including its purported gentleness on sensitive skin.
- Toxicology: Comprehensive toxicological data and safety profiles for therapeutic use are not available in the public literature.

Given its potential as a gentler BHA, future research could focus on rigorously evaluating its efficacy and safety for various dermatological conditions, particularly in populations with sensitive skin. Head-to-head clinical trials comparing it with other BHAs would be invaluable. Furthermore, investigation into its purported cholesterol-lowering effects could be a novel area of research, should any preliminary data exist in non-public domains.

Conclusion

While **Trethocanic acid** is recognized as a beta-hydroxy acid with applications in the skincare industry for exfoliation, there is a profound lack of in-depth scientific and clinical data in the public domain to support a detailed technical guide on its potential therapeutic applications for researchers and drug development professionals. The information presented here is based on the limited available data, which primarily consists of its chemical identity and its descriptive use in cosmetic formulations. Further rigorous scientific investigation is required to unlock any potential therapeutic applications of this molecule.

Disclaimer: This document is intended for informational purposes only and is based on publicly available information. It does not constitute medical or scientific advice. Professionals in the fields of research, science, and drug development are encouraged to consult primary scientific literature and conduct their own research.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. UNII - 8KVN8C4I9P [precision.fda.gov]
- 2. 2A PharmaChem USA - Home [pharmachemusa.lookchem.com]
- 3. Trethocanoic Acid | C₁₅H₃₀O₃ | CID 3081922 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Human Metabolome Database: Showing metabocard for (R)-3-Hydroxydecanoic acid (HMDB0010725) [hmdb.ca]
- 5. (3S,7S)-3,7,11-trimethyldodecanoic acid | C₁₅H₃₀O₂ | CID 87376185 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. treaties.un.org [treaties.un.org]
- To cite this document: BenchChem. [Trethocanic Acid: An Examination of a Lesser-Known Beta-Hydroxy Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1608992#trethocanic-acid-potential-therapeutic-applications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

